

An In-depth Technical Guide to the Safe Handling of Tosylmethyl Isocyanide

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Compound of Interest

Compound Name: *Tosylmethyl isocyanide*

Cat. No.: *B139359*

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Tosylmethyl isocyanide (TosMIC) is a versatile and valuable reagent in organic synthesis, particularly in the formation of various heterocycles and as a cyanating agent. However, its utility is matched by its significant health hazards, necessitating strict adherence to safety protocols. This guide provides a comprehensive overview of the essential safety precautions, handling procedures, and emergency responses required when working with TosMIC to ensure a safe laboratory environment.

Hazard Identification and Chemical Properties

Tosylmethyl isocyanide is a white to slightly yellow crystalline powder that is toxic if swallowed, inhaled, or absorbed through the skin.[1][2] It can cause irritation to the skin, eyes, and respiratory tract.[1][3] A significant danger associated with TosMIC is its potential to be metabolized to cyanide in the body, which can lead to severe health effects, including headache, dizziness, weakness, unconsciousness, convulsions, coma, and even death.[1] It is also sensitive to moisture, light, and air.[4][5]

Table 1: Chemical and Physical Properties of **Tosylmethyl Isocyanide**

Property	Value	References
CAS Number	36635-61-7	[1]
Molecular Formula	C ₉ H ₉ NO ₂ S	[4]
Molecular Weight	195.24 g/mol	[4]
Appearance	White to slightly yellow crystalline powder	[1]
Melting Point	109-113 °C (lit.)	[6]
Solubility	Insoluble in water; soluble in organic solvents like DME and THF.	[7]

Table 2: Hazard Identification

Hazard	GHS Classification	Precautionary Statements
Acute Toxicity, Oral	Toxic if swallowed	H301
Acute Toxicity, Dermal	Toxic in contact with skin	H311
Acute Toxicity, Inhalation	Toxic if inhaled	H331
Skin Irritation	Causes skin irritation	H315
Eye Irritation	Causes serious eye irritation	H319

Source: Information compiled from multiple safety data sheets.[2][8]

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure to **Tosylmethyl isocyanide**, a combination of engineering controls and personal protective equipment is mandatory.

Engineering Controls:

- Fume Hood: Always handle TosMIC in a well-ventilated chemical fume hood.[4][6]
- Safety Shower and Eyewash Station: Facilities must be equipped with a readily accessible safety shower and eyewash station.[1]

Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][5]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat.[1][2] Gloves must be inspected before use and disposed of properly after handling the material.[5]
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4] A full-facepiece airline respirator in positive pressure mode with emergency escape provisions may be necessary for high-risk activities.[1]

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is critical to prevent accidents and exposure.

Handling:

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[4]
- Avoid contact with skin, eyes, and clothing.[2]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[4]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke when using this product.[4]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][4]
- For long-term storage, keep in a freezer or refrigerate at 2-8°C.[2][4]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[4]
- Protect from moisture, light, and air.[4][5]

Emergency Procedures

In the event of an emergency, prompt and correct action is crucial.

First-Aid Measures:

- Inhalation: Remove the victim to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[2][4] Do not use mouth-to-mouth resuscitation.[1]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water.[1]

Spill and Leak Procedures:

- Evacuate: Evacuate personnel to a safe area and keep people away from and upwind of the spill.[4]
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[5]
- Clean-up:

- Wear appropriate PPE.
- For solid spills, sweep up and shovel into a suitable container for disposal. Avoid dust formation.[4]
- For solutions, absorb with an inert material and place in a suitable disposal container.[2]
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations.

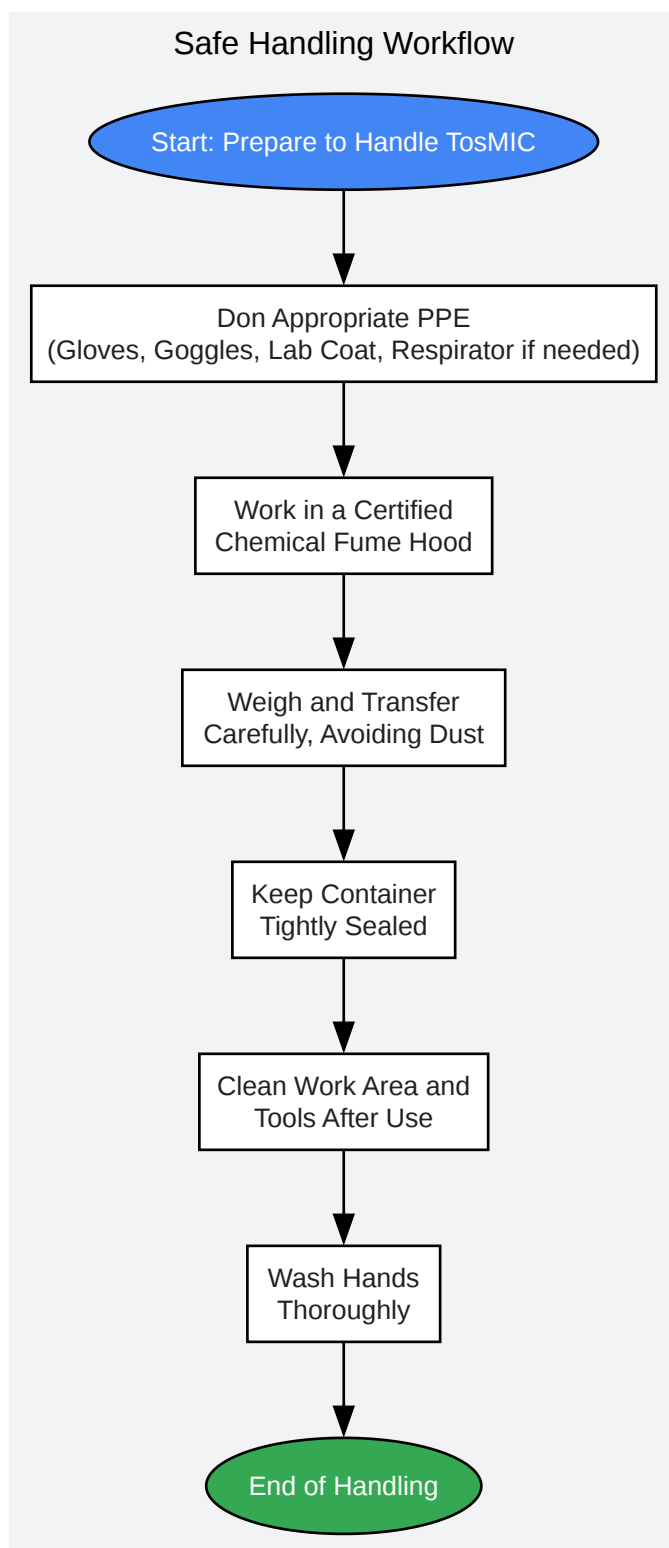
Experimental Protocols

General Weighing and Dispensing Protocol:

- Preparation: Don all required PPE (lab coat, gloves, safety goggles, and face shield). Ensure the chemical fume hood is functioning correctly.
- Inert Atmosphere: If the experiment is sensitive to air or moisture, perform the weighing and dispensing under an inert atmosphere (e.g., in a glove box or using a Schlenk line).
- Weighing: Tare a clean, dry, and sealed container on the balance. Carefully transfer the required amount of TosMIC into the container inside the fume hood.
- Sealing: Tightly seal the container immediately after dispensing.
- Cleaning: Clean any residual dust from the spatula and weighing area using a damp cloth (being mindful of reactivity with water if not desired) or a suitable solvent, and dispose of the cleaning materials as hazardous waste.
- Transport: Transport the sealed container to the reaction vessel within a secondary container.

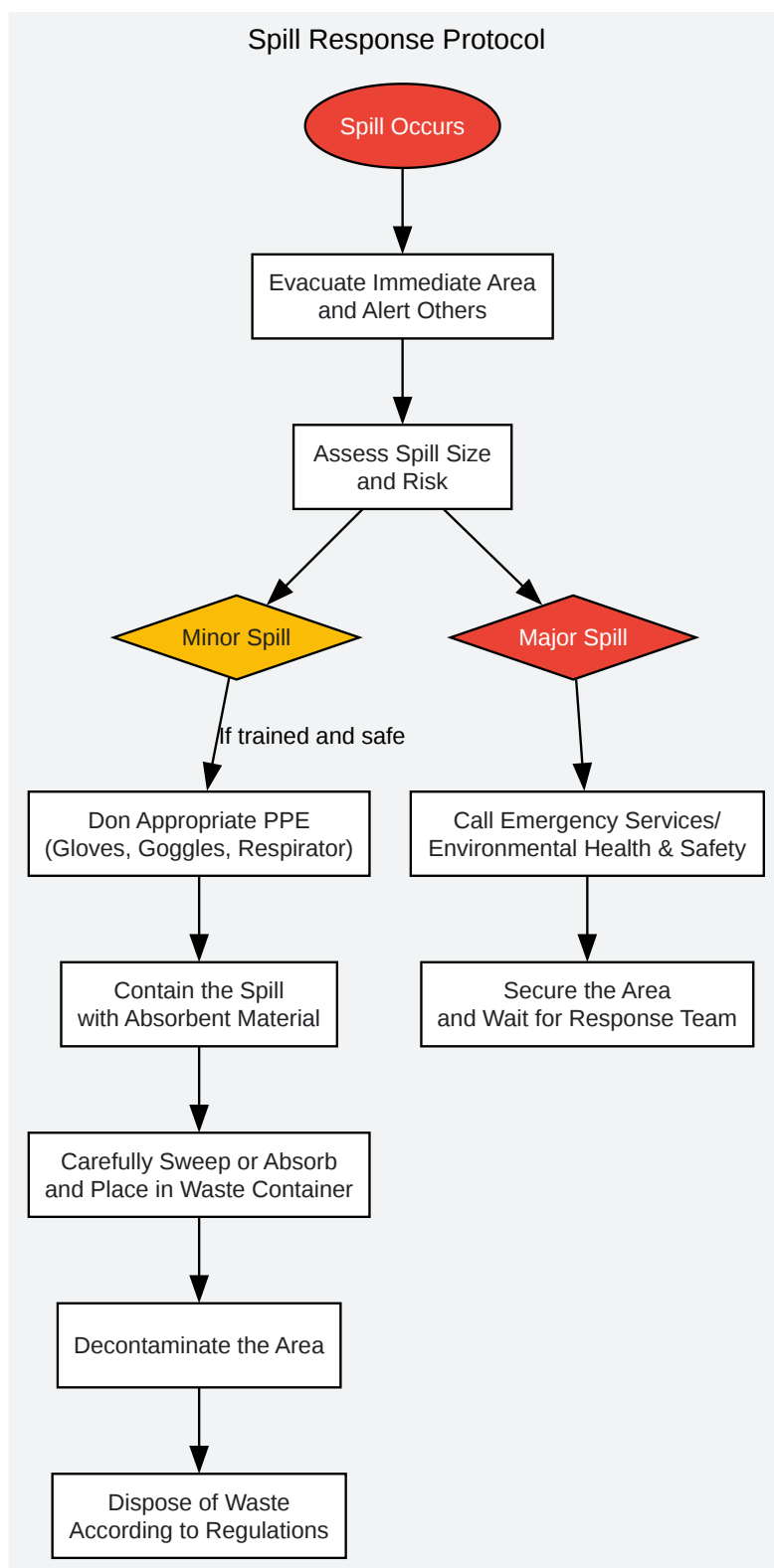
Visual Safety Workflows

The following diagrams illustrate the logical flow of key safety procedures when working with **Tosylmethyl isocyanide**.



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Caption: Workflow for the safe handling of **Tosylmethyl isocyanide**.



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Caption: Decision-making workflow for responding to a TosMIC spill.

By understanding the hazards, implementing robust control measures, and being prepared for emergencies, researchers can safely utilize the synthetic potential of **Tosylmethyl isocyanide**. Always consult the most recent Safety Data Sheet (SDS) for the specific product you are using before commencing any work.

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